

Provisional Safety & Handling Guide: 3-(2-Methoxyethyl)oxolan-3-amine HCl

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Compound of Interest

Compound Name: 3-(2-Methoxyethyl)oxolan-3-amine
hydrochloride

CAS No.: 1803608-64-1

Cat. No.: B1433435

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Executive Summary

This guide serves as a technical companion and provisional safety assessment for **3-(2-Methoxyethyl)oxolan-3-amine Hydrochloride**.^[1] As a specialized building block often utilized in fragment-based drug discovery (FBDD) to introduce sp³-rich complexity, this compound lacks a widely harmonized public GHS profile.^[1]

This document synthesizes safety data based on Structure-Activity Relationship (SAR) read-across from close structural analogs (e.g., 3-methyloxolan-3-amine, tetrahydrofuran-3-amine) and fundamental functional group reactivity.^[1] It is designed to bridge the gap between a standard MSDS and a practical laboratory handbook.

Part 1: Chemical Identity & Structural Context^[1]

Substance Identification

Parameter	Detail
IUPAC Name	3-(2-Methoxyethyl)tetrahydrofuran-3-amine hydrochloride
Common Name	3-(2-Methoxyethyl)oxolan-3-amine HCl
Molecular Formula	C ₇ H ₁₅ NO ₂ ^{[1][2]} · HCl
Molecular Weight	~145.20 (Free Base) / ~181.66 (Salt)
Core Scaffold	Tetrahydrofuran (Oxolane)
Key Functionality	Primary Amine (Quaternary C3 position), Ether side chain
Physical State	White to off-white hygroscopic solid

Structural Significance in Drug Design

The 3,3-disubstituted oxolane ring creates a "gem-disubstituted" constraint.^[1] Unlike simple tetrahydrofuran-3-amines, the quaternary center at position 3 prevents racemization at the amine attachment point and locks the ether side chain into a specific vector.^[1]

- **Medicinal Utility:** Used to lower logD (via the ether oxygen) while maintaining metabolic stability compared to acyclic ethers.
- **Handling Implication:** The quaternary center increases steric bulk, potentially slowing down nucleophilic attacks during derivatization, requiring higher reaction temperatures (and thus stricter safety controls).^[1]

Part 2: Predictive Hazard Profiling (GHS & SAR Analysis)

Note: In the absence of specific toxicological data for this exact CAS, the following classification is derived from "Read-Across" methodology using 3-methyloxolan-3-amine HCl and general amino-ether salts.

GHS Classification (Predicted)

Signal Word:WARNING

Hazard Class	Category	Hazard Statement Code	Description
Skin Irritation	Cat 2	H315	Causes skin irritation. [1]
Eye Irritation	Cat 2A	H319	Causes serious eye irritation.[3][4][5]
STOT - SE	Cat 3	H335	May cause respiratory irritation.[3][4][5]
Acute Tox (Oral)	Cat 4	H302	Harmful if swallowed (Predicted based on THF-amine analogs).

The "Hidden" Risks: Expert Analysis

While the GHS codes above are standard for amine salts, this specific molecule presents unique risks due to its dual-ether structure.[1]

- Peroxide Formation (EUH019 Context):
 - Risk:[1][6][7][8] The oxolane (THF) ring is a known peroxide former. The addition of a second ether oxygen (methoxyethyl) increases the sites susceptible to radical oxidation if the free base is isolated.
 - Mitigation: As a Hydrochloride salt, the risk is negligible. DANGER: If neutralized to the free base for coupling, the resulting oil must be used immediately or stored under Argon. Do not distill the free base to dryness.
- Hygroscopicity & Hydrolysis:
 - Risk:[1][6][7][8] The HCl salt is highly hygroscopic due to the polar ether/amine combination. Absorption of water leads to a sticky gum that is difficult to weigh and may hydrolyze sensitive reagents (e.g., acid chlorides) in downstream steps.

Part 3: Technical Handling Protocols

Protocol: Safe "Free-Basing" for Synthesis

Researchers often need the free amine for nucleophilic substitution. This process generates the highest risk profile for this compound.

Objective: Convert the stable HCl salt to the reactive free amine without triggering decomposition or peroxide accumulation.

- Preparation: Suspend the HCl salt (1.0 eq) in Dichloromethane (DCM) or 2-MeTHF. Avoid diethyl ether.
- Neutralization: Cool to 0°C. Add saturated aqueous Na₂CO₃ (3.0 eq) or 1M NaOH (1.1 eq). Do not use solid base directly to avoid hotspots.
- Extraction: Vigorously stir for 15 minutes. Separate layers.
- Drying (Critical): Dry organic layer over Na₂SO₄.
 - Checkpoint: Test for peroxides using starch-iodide paper if the solvent used was old.
- Concentration: Rotary evaporate at <30°C.
 - Safety Stop: NEVER concentrate to absolute dryness if heating is involved. Stop when a viscous oil remains.
- Usage: Dissolve immediately in the reaction solvent (e.g., DMF, DMSO).

Storage & Stability

- Condition: Store at 2–8°C.
- Atmosphere: Hygroscopic; store under Nitrogen or Argon.
- Incompatibility: Strong oxidizing agents (peroxide risk), Acid chlorides (exothermic reaction), Acid anhydrides.^[1]

Part 4: Emergency Response & Toxicology

First Aid Logic

- Inhalation: The HCl salt dust is caustic to mucous membranes. Move to fresh air. If wheezing occurs (H335), administer oxygen.
- Skin Contact: Brush off loose powder before washing. The compound is water-soluble; rinsing with copious water is effective.
- Eye Contact: The acidity of the HCl salt can cause corneal damage. Rinse for 15 minutes, lifting eyelids.^[7]^[9] Do not use neutralization drops.^[1]

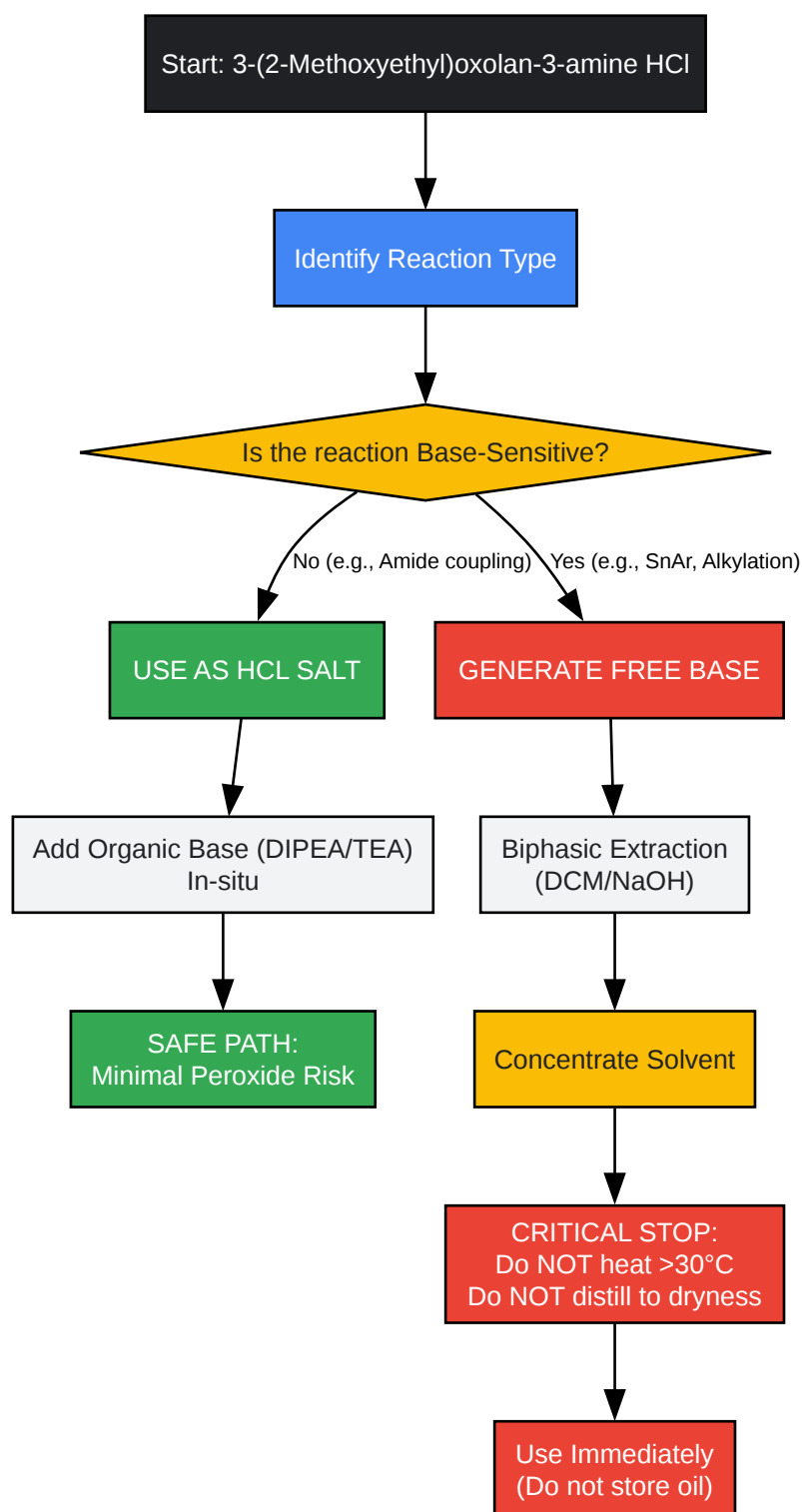
Spill Management (Solid State)

- Isolate: Evacuate non-essential personnel.
- PPE: Wear nitrile gloves, lab coat, and a P95/N95 particulate respirator.
- Neutralize: Cover the spill with a mixture of sodium bicarbonate (soda ash) or calcium carbonate to neutralize the acidity.
- Clean: Sweep up the white powder (avoid raising dust) and place in a hazardous waste container labeled "Corrosive Solid, Acidic, Organic, N.O.S."^[1]

Part 5: Visualization & Workflows

Diagram 1: Risk Assessment & Handling Decision Tree

This workflow guides the researcher on whether to use the salt directly or generate the free base, highlighting critical safety stops.^[1]

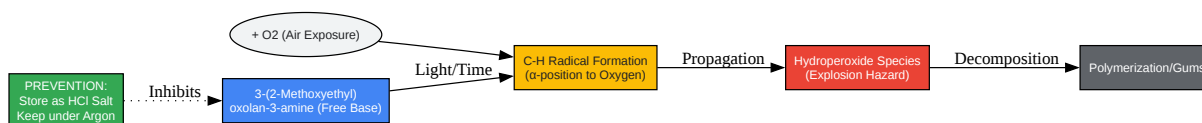


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Caption: Decision logic for handling the HCl salt vs. generating the reactive free base, emphasizing thermal limits.

Diagram 2: Degradation & Peroxide Pathways

Visualizing the specific chemical risks associated with the ether/THF moieties.



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Caption: Mechanism of potential peroxide formation in the free base form, highlighting the necessity of salt storage.

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